

3-Ethylcyclopentene molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to 3-Ethylcyclopentene: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental physicochemical properties is paramount. This guide provides a focused overview of the molecular formula and weight of **3-Ethylcyclopentene**.

Chemical Identity and Formula

3-Ethylcyclopentene is a cyclic hydrocarbon.[1] Its chemical structure consists of a five-carbon ring containing one double bond, with an ethyl substituent attached to the third carbon atom.[1] The molecular formula for **3-Ethylcyclopentene** has been consistently identified as C7H12.[2][3][4][5][6][7][8]

Molecular Weight

The molecular weight of **3-Ethylcyclopentene** is a critical parameter for stoichiometric calculations in chemical reactions and for analytical characterization. Below is a summary of its reported molecular weight from various sources.



| Parameter | Value | Source |
|-------------------|-----------------|-----------------------|
| Molecular Weight | 96.17 g/mol | PubChem[2] |
| Molecular Weight | 96.1702 g/mol | NIST WebBook[3][4][5] |
| Molecular Weight | 96.173 g/mol | Guidechem[6] |
| Monoisotopic Mass | 96.093900383 Da | PubChem[2] |

Molecular Structure

The arrangement of atoms in **3-Ethylcyclopentene** is crucial for understanding its chemical reactivity and physical properties. The following diagram illustrates the logical connectivity of the atoms in the molecule.

Caption: Molecular structure of **3-Ethylcyclopentene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. homework.study.com [homework.study.com]
- 2. 3-Ethylcyclopentene | C7H12 | CID 79095 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cyclopentene, 3-ethyl- [webbook.nist.gov]
- 4. Cyclopentene, 3-ethyl- [webbook.nist.gov]
- 5. Cyclopentene, 3-ethyl- [webbook.nist.gov]
- 6. Page loading... [guidechem.com]
- 7. 3-ethylcyclopentene [stenutz.eu]
- 8. PubChemLite 3-ethylcyclopentene (C7H12) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [3-Ethylcyclopentene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b1593912#3-ethylcyclopentene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com